

Application Note: Sevelamer-(d5)n Hydrochloride in Bioequivalence & Advanced Characterization[1]

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Compound of Interest

Compound Name: Sevelamer-(d5)n Hydrochloride

CAS No.: 1794791-45-9

Cat. No.: B586884

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Executive Summary

Sevelamer Hydrochloride (and Carbonate) presents a unique challenge in bioequivalence (BE) testing. As a non-absorbed, cross-linked polymeric amine, traditional pharmacokinetic (PK) studies involving plasma concentration measurements are inapplicable. Regulatory bodies (FDA, EMA) therefore mandate in vitro equilibrium and kinetic binding studies to prove equivalence.

However, demonstrating pharmaceutical sameness (Q1/Q2 equivalence) of the Active Pharmaceutical Ingredient (API) often requires advanced analytical techniques to quantify the polymer structure and potential impurities.

This guide details two critical workflows:

- The Regulatory Core: In vitro phosphate binding assays (Equilibrium & Kinetic).

- The Advanced Characterization: Utilization of **Sevelamer-(d5)n Hydrochloride** (Deuterated Polyallylamine) as an Internal Standard (IS) for the precise quantification of the polymer backbone via Isotope Dilution LC-MS/MS. This advanced protocol is critical for establishing chemical sameness and conducting trace absorption safety studies.

Regulatory Framework & Scientific Rationale

The "Non-Absorbed" Challenge

Sevelamer functions locally in the gastrointestinal tract.^{[1][2][3]} Therefore, systemic blood levels are not a marker of efficacy.

- FDA Requirement: Bioequivalence is established by demonstrating equivalent phosphate binding capacity at physiologically relevant pH levels (pH 4.0 and pH 7.0).
- The Role of Sevelamer-(d5)n: While not used in the binding assay itself, the deuterated polymer is essential for mass balance studies, impurity profiling (free amines), and demonstrating structural sameness by correcting for matrix effects and hydrolysis efficiency during analytical characterization.

Mechanism of Action

Sevelamer contains multiple amine groups separated by one carbon from the polymer backbone.^{[1][4]} These amines become partially protonated in the intestine, interacting with phosphate molecules through ionic and hydrogen bonding.^{[1][4][5]}

Protocol A: In Vitro Phosphate Binding (The Core BE Requirement)

This protocol aligns with FDA Draft Guidance on Sevelamer Carbonate/Hydrochloride.^[6]

Materials

- Analyte: Phosphate Standard Solution (KH_2PO_4).
- Matrix: 100 mM N,N-Bis(hydroxyethyl)-2-aminoethanesulfonic acid (BES) buffer with 80 mM NaCl.^{[7][8]}

- Detection: Ion Chromatography (IC) with Conductivity Detection.

Equilibrium Binding Workflow

Objective: Determine the Langmuir binding constants (

and

).

- Preparation: Prepare 8 phosphate concentrations ranging from 2.5 mM to 40 mM in BES buffer (pH 4.0 and pH 7.0).
- Incubation:
 - Weigh Sevelamer equivalent to one therapeutic unit (e.g., 800 mg).
 - Add 200 mL of phosphate solution.
 - Incubate at 37°C for 2 hours with constant agitation.
- Filtration: Filter supernatant using a 0.45 µm PVDF filter.
- Quantification: Analyze unbound phosphate in the filtrate via Ion Chromatography.
- Calculation: Calculate bound phosphate () using the equation:

Kinetic Binding Workflow

Objective: Demonstrate equivalent binding rates.

- Conditions: Use the lowest and highest phosphate concentrations from the equilibrium study.
- Time Points: Incubate for 5, 15, 30, 45, 60, 120, and 240 minutes.
- Analysis: Plot bound phosphate vs. time.

Protocol B: Advanced Characterization via Sevelamer-(d5)n (Isotope Dilution)[1]

Scope: This protocol uses **Sevelamer-(d5)n Hydrochloride** as a stable isotope internal standard to quantify the total allylamine content (polymer backbone density) or to validate "sameness" by correcting for hydrolysis variability.

Principle

Sevelamer is a cross-linked polymer.[1][4][7] To analyze it via Mass Spectrometry, it must be acid-hydrolyzed into its monomeric units (allylamine). By spiking the sample with Sevelamer-(d5)n (deuterated polymer) before hydrolysis, the IS undergoes the same digestion process, providing a robust correction for hydrolysis efficiency and matrix suppression.

Materials

- Internal Standard: **Sevelamer-(d5)n Hydrochloride** (Deuterated Polyallylamine, >99% isotopic purity).
- Reagents: 6N Hydrochloric Acid (HCl), LC-MS grade Water/Acetonitrile, Heptafluorobutyric acid (HFBA) as ion-pairing agent.
- Equipment: UHPLC coupled to a Triple Quadrupole Mass Spectrometer (LC-MS/MS).

Step-by-Step Workflow

Step 1: Sample Preparation & Spiking[9]

- Weigh 10 mg of Sevelamer formulation (Test or Reference).
- Add Sevelamer-(d5)n IS Solution (fixed concentration, e.g., 50 µg/mL).
 - Critical: Adding the polymeric IS here ensures it tracks the hydrolysis efficiency.

Step 2: Acid Hydrolysis

- Add 5 mL of 6N HCl to the mixture.

- Seal and incubate at 110°C for 24 hours. This breaks the epichlorohydrin crosslinks and depolymerizes the backbone into allylamine units.
- Cool to room temperature and neutralize/dilute with mobile phase.

Step 3: LC-MS/MS Analysis

- Column: C18 Reverse Phase (e.g., Waters Acquity UPLC BEH C18, 1.7 μ m).
- Mobile Phase:
 - A: 0.1% HFBA in Water.
 - B: 0.1% HFBA in Acetonitrile.
- Gradient: 5% B to 50% B over 5 minutes.
- MS Transitions (MRM Mode):
 - Analyte (Allylamine):
58.1
41.1
 - Internal Standard (Allylamine-d5):
63.1
46.1

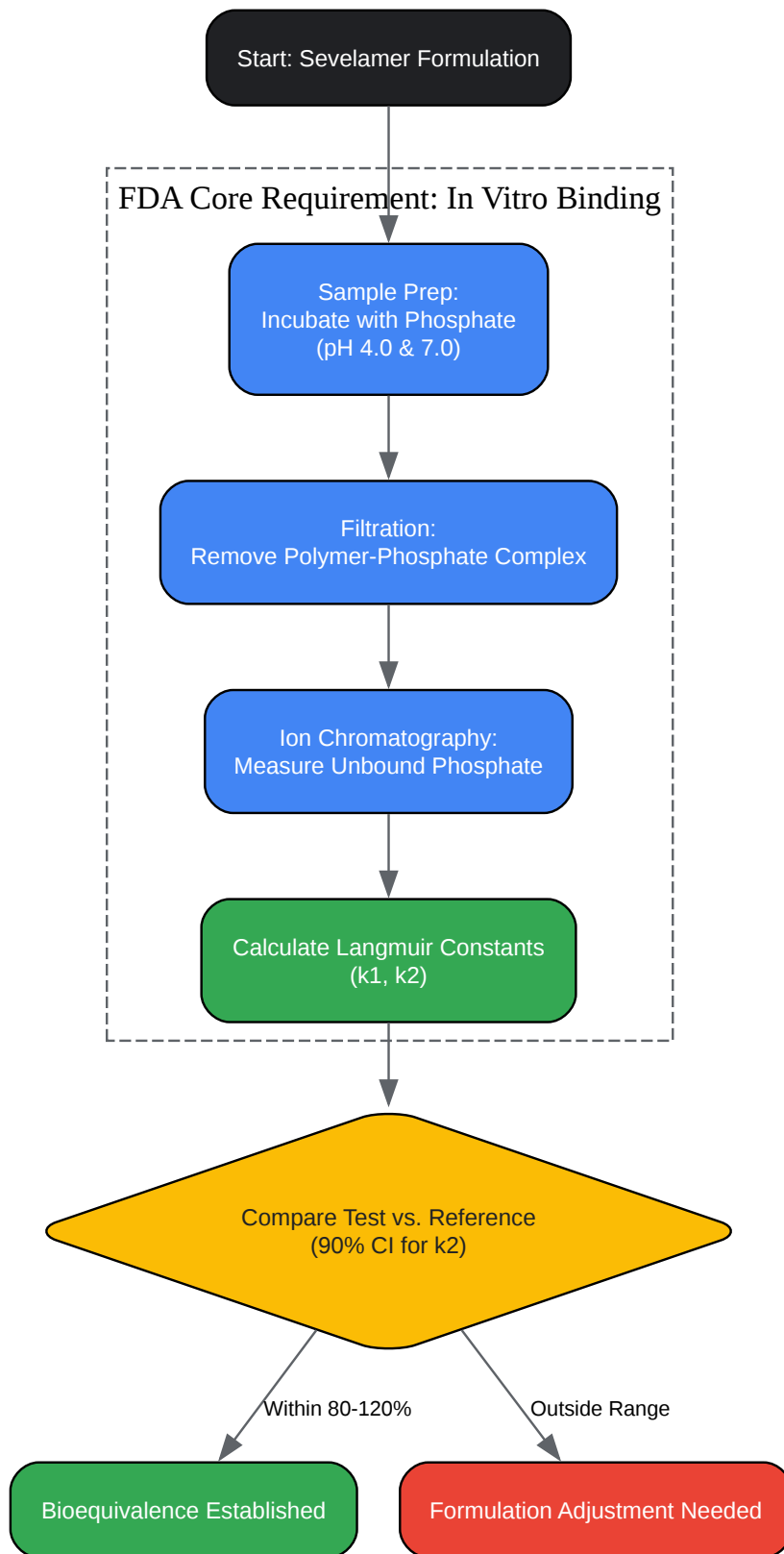
Data Calculation

Calculate the ratio of the Analyte Peak Area to the IS Peak Area.

Use a calibration curve of pure Allylamine vs. Allylamine-d5 to quantify the total amine content of the polymer.

Visualization of Workflows

Diagram 1: The Bioequivalence Decision Matrix (Phosphate Binding)[1]



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Caption: Workflow for FDA-mandated In Vitro Equilibrium Binding studies determining Langmuir constants.

Diagram 2: Advanced Characterization via Isotope Dilution (Sevelamer-d5)[1]

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Caption: Isotope Dilution Mass Spectrometry (IDMS) workflow using Sevelamer-(d5)n to correct for hydrolysis efficiency.

Data Presentation & Acceptance Criteria

Table 1: In Vitro Equilibrium Binding Acceptance Criteria

Parameter	Definition	Statistical Requirement
k1	Affinity Constant	Test/Reference Ratio (Comparison only)
k2	Capacity Constant	90% Confidence Interval: 80.00% – 125.00%
Conditions	pH 4.0 & pH 7.0	Must pass at both pH levels
Replicates	n=12 per study	Minimum required for statistical power

Table 2: LC-MS/MS Method Validation (Using Sevelamer-d5)

Validation Parameter	Acceptance Limit	Rationale
Linearity (r^2)	> 0.995	Ensures accurate quantification of amine content.
Recovery of IS	Consistent (CV < 15%)	Proves the deuterated polymer hydrolyzes at the same rate as the analyte.
Precision (Repeatability)	RSD < 5.0%	Critical for proving "Sameness" of API.

References

- U.S. Food and Drug Administration (FDA). Draft Guidance on Sevelamer Carbonate. [6][7][8] Recommended Aug 2008, Revised Sep 2015. [\[Link\]](#)
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